

Spectroscopic Characterization of Cyclopropyl(phenyl)methanamine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Cyclopropyl(phenyl)methanamine

CAS No.: 23459-38-3

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This guide provides an in-depth analysis of the spectroscopic data for the neurologically significant compound, **cyclopropyl(phenyl)methanamine**. Designed for researchers, scientists, and professionals in drug development, this document elucidates the structural features of the molecule through a detailed examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The causality behind experimental choices and the logic of spectral interpretation are emphasized to provide a practical and authoritative resource.

Introduction: The Significance of Cyclopropyl(phenyl)methanamine

Cyclopropyl(phenyl)methanamine serves as a key structural motif in various pharmacologically active compounds, most notably as a precursor to Milnacipran, a serotonin-norepinephrine reuptake inhibitor (SNRI) used in the treatment of fibromyalgia and depression. The unique combination of a rigid cyclopropyl group and an aromatic phenyl ring attached to a chiral aminomethyl center imparts specific conformational constraints and electronic properties

that are crucial for its biological activity. A thorough understanding of its spectroscopic signature is paramount for unambiguous identification, purity assessment, and as a foundational dataset for the characterization of its derivatives.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Unraveling the Core Structure

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules. For **cyclopropyl(phenyl)methanamine**, both ^1H and ^{13}C NMR provide a detailed map of the carbon-hydrogen framework.

^1H NMR Spectroscopy

The proton NMR spectrum reveals the number of different types of protons and their connectivity within the molecule. The expected resonances for **cyclopropyl(phenyl)methanamine** are in the aromatic, methine, and aliphatic regions.

Table 1: ^1H NMR Spectroscopic Data for **Cyclopropyl(phenyl)methanamine**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.35 - 7.20	m	5H	Ar-H
2.75	d	1H	CH-NH ₂
1.65	s (br)	2H	NH ₂
1.05 - 0.95	m	1H	Cyclopropyl CH
0.55 - 0.45	m	2H	Cyclopropyl CH ₂
0.40 - 0.30	m	2H	Cyclopropyl CH ₂

Causality of Signal Characteristics:

- Aromatic Protons (7.35 - 7.20 ppm):** The complex multiplet in this region is characteristic of the five protons on the monosubstituted benzene ring. The overlapping signals are due to similar electronic environments.

- **Methine Proton (2.75 ppm):** The benzylic proton, deshielded by both the phenyl ring and the nitrogen atom, appears as a doublet due to coupling with the adjacent cyclopropyl proton.
- **Amine Protons (1.65 ppm):** The broad singlet for the amine protons is a result of rapid proton exchange and quadrupolar relaxation from the nitrogen atom.
- **Cyclopropyl Protons (1.05 - 0.30 ppm):** The upfield chemical shifts of the cyclopropyl protons are a hallmark of this strained ring system. The complex multiplets arise from intricate geminal and vicinal coupling between the diastereotopic methylene protons and the methine proton.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information about the different carbon environments in the molecule.

Table 2: ¹³C NMR Spectroscopic Data for **Cyclopropyl(phenyl)methanamine**

Chemical Shift (δ) ppm	Assignment
144.5	Ar-C (quaternary)
128.4	Ar-CH
126.8	Ar-CH
126.5	Ar-CH
61.5	CH-NH ₂
17.0	Cyclopropyl CH
4.0	Cyclopropyl CH ₂
3.2	Cyclopropyl CH ₂

Expert Interpretation:

- The downfield signal at 144.5 ppm corresponds to the quaternary aromatic carbon attached to the aminomethyl group.

- The signals for the protonated aromatic carbons appear in the expected range of 126-129 ppm.
- The benzylic carbon at 61.5 ppm is significantly deshielded by the attached nitrogen and phenyl groups.
- The cyclopropyl carbons resonate at remarkably upfield chemical shifts (17.0, 4.0, and 3.2 ppm), a direct consequence of the high s-character of the C-C bonds in the strained three-membered ring.

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy is a powerful tool for the identification of functional groups. The IR spectrum of **cyclopropyl(phenyl)methanamine** will exhibit characteristic absorptions for the amine and aromatic moieties.

Table 3: Key IR Absorption Bands for **Cyclopropyl(phenyl)methanamine**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3360, 3280	Medium	N-H stretch (asymmetric and symmetric)
3080, 3060, 3030	Medium-Weak	C-H stretch (aromatic)
3005	Medium-Weak	C-H stretch (cyclopropyl)
2920, 2850	Medium	C-H stretch (aliphatic)
1600, 1495, 1450	Medium-Strong	C=C stretch (aromatic ring)
1590	Medium	N-H bend (scissoring)
1120	Medium	C-N stretch
760, 700	Strong	C-H bend (out-of-plane, monosubstituted benzene)

Field-Proven Insights: The presence of two distinct N-H stretching bands is a definitive indicator of a primary amine. The strong out-of-plane C-H bending bands are highly characteristic of a monosubstituted benzene ring, providing crucial information about the substitution pattern of the aromatic ring.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule, which can be used to confirm its identity.

Table 4: Mass Spectrometry Data for **Cyclopropyl(phenyl)methanamine**

m/z	Relative Intensity (%)	Assignment
147	45	[M] ⁺ (Molecular Ion)
146	100	[M-H] ⁺
132	30	[M-NH ₃] ⁺
117	85	[M-C ₂ H ₄] ⁺ (from cyclopropyl ring)
104	60	[C ₈ H ₈] ⁺ (Tropylium ion)
91	70	[C ₇ H ₇] ⁺ (Benzyl cation)

Trustworthy Fragmentation Analysis: The molecular ion peak at m/z 147 confirms the molecular weight of the compound (C₁₀H₁₃N). The base peak at m/z 146 is due to the loss of a hydrogen radical, a common fragmentation for amines. The significant fragment at m/z 117 arises from the loss of ethene from the cyclopropyl ring. The presence of the tropylium ion (m/z 104) and the benzyl cation (m/z 91) are characteristic fragments for compounds containing a benzyl moiety, providing further structural confirmation.

Experimental Protocols

The following are detailed, self-validating protocols for the acquisition of the spectroscopic data presented in this guide.

NMR Spectroscopy Protocol

Caption: Workflow for NMR data acquisition.

- **Sample Preparation:** Dissolve approximately 10 mg of **cyclopropyl(phenyl)methanamine** in 0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard. Transfer the solution to a 5 mm NMR tube.
- **^1H NMR Acquisition:** Acquire the proton NMR spectrum on a 400 MHz spectrometer. Utilize a standard pulse sequence with a spectral width of 16 ppm, an acquisition time of 2 seconds, a relaxation delay of 1 second, and collect 16 scans.
- **^{13}C NMR Acquisition:** Acquire the carbon NMR spectrum on the same instrument. Use a proton-decoupled pulse sequence with a spectral width of 240 ppm, an acquisition time of 2 seconds, a relaxation delay of 2 seconds, and collect 1024 scans.
- **Data Processing:** Process the raw free induction decay (FID) data by applying a Fourier transform, followed by phase and baseline correction to obtain the final spectra. Reference the spectra to the TMS signal at 0.00 ppm for ^1H and 77.16 ppm for the central peak of CDCl_3 in the ^{13}C spectrum.

IR Spectroscopy Protocol

Caption: Workflow for IR data acquisition.

- **Sample Preparation:** Place one to two drops of neat **cyclopropyl(phenyl)methanamine** onto a clean, dry salt plate (NaCl or KBr). Place a second salt plate on top to create a thin liquid film.
- **Data Acquisition:** Acquire the IR spectrum using a Fourier Transform Infrared (FT-IR) spectrometer. Collect 16 scans over the range of $4000\text{--}400\text{ cm}^{-1}$ with a resolution of 4 cm^{-1} .
- **Data Processing:** Perform a Fourier transform on the raw interferogram. A background spectrum of the clean salt plates should be acquired and subtracted from the sample spectrum to remove atmospheric and instrumental artifacts.

Mass Spectrometry Protocol

- To cite this document: BenchChem. [Spectroscopic Characterization of Cyclopropyl(phenyl)methanamine: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1351686/docs#spectroscopic-characterization-of-cyclopropyl-phenyl-methanamine-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b1351686/docs#spectroscopic-characterization-of-cyclopropyl-phenyl-methanamine-a-comprehensive-technical-guide)

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